

An In-depth Technical Guide to the Physical Properties of Hexamethyleneimine

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Compound of Interest

Compound Name: Hexamethyleneimine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Hexamethyleneimine** (also known as Azepane), focusing on its boiling point and density. The information herein is curated for professionals in research and development who require precise data and an understanding of the methodologies for its determination.

Core Physical Properties

Hexamethyleneimine is a colorless liquid with an odor similar to ammonia. It is a cyclic secondary amine and a saturated organic heteromonocyclic parent compound, structurally being a cycloheptane where one carbon atom is replaced by a nitrogen atom.

Quantitative Data Summary

The boiling point and density of **Hexamethyleneimine** are crucial parameters for its handling, purification, and application in various chemical syntheses. The following table summarizes the reported values for these properties under standard atmospheric pressure.

Physical Property	Value	Temperature (°C)	Pressure
Boiling Point	138-139 °C	N/A	749-760 mmHg
Density	0.88 g/mL	25	N/A
0.879 g/mL	20	N/A	

Note: The slight variations in reported values can be attributed to differences in experimental conditions and sample purity.

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. Below are detailed methodologies for measuring the boiling point and density of liquid compounds like **Hexamethyleneimine**.

3.1. Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.^{[1][2][3]}

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is securely attached to the thermometer.
- The thermometer and test tube assembly are placed in the Thiele tube, ensuring the sample is level with the upper arm of the Thiele tube.^[1]
- The side arm of the Thiele tube is gently heated, allowing the convection of the oil to ensure uniform temperature distribution.^{[1][3]}
- As the temperature rises, air trapped in the capillary tube will expand and exit, creating a stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.^[2]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.^{[1][2]} This indicates that the vapor pressure of the sample equals the atmospheric pressure.

3.2. Density Determination: Pycnometer Method

The pycnometer method is a precise technique for determining the density of a liquid by measuring the mass of a known volume.^{[4][5][6][7]}

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer

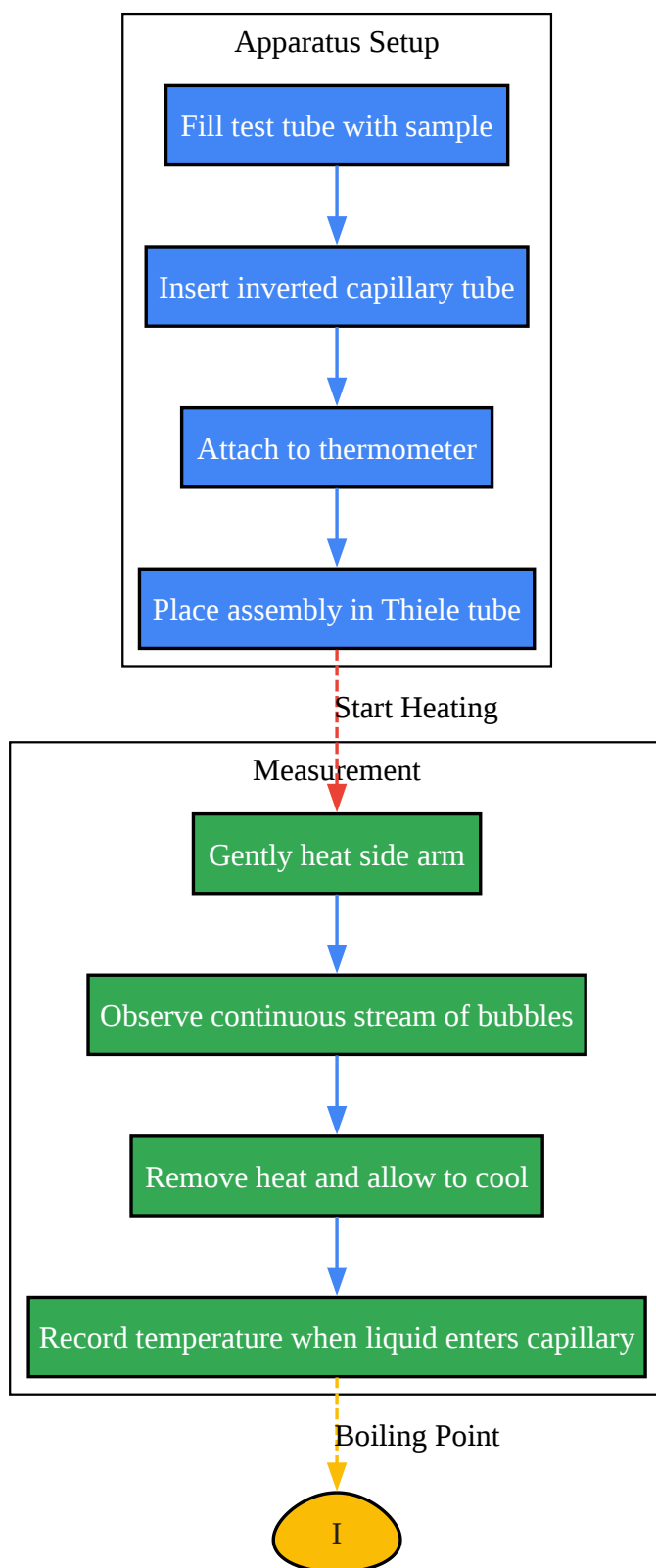
- Constant temperature bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_{empty}).
- The pycnometer is then filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water is carefully removed from the exterior. The mass of the water-filled pycnometer is measured (m_{water}).
- The volume of the pycnometer (V) can be calculated using the density of water at that temperature.
- The pycnometer is emptied, cleaned, and dried again.
- The pycnometer is then filled with the sample liquid (**Hexamethyleneimine**), and its mass is measured at a controlled temperature (m_{sample}).
- The density of the sample is calculated using the formula: $\text{Density} = (m_{\text{sample}} - m_{\text{empty}}) / V$

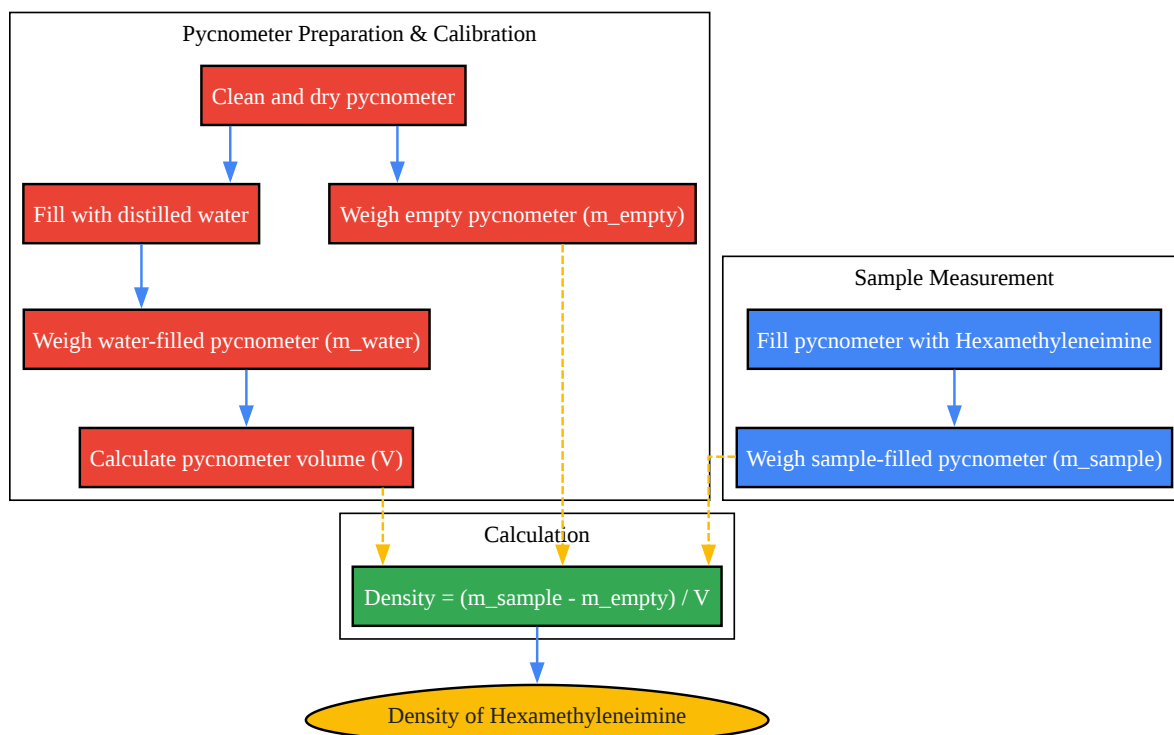
Visualization of Experimental Workflows

To further elucidate the experimental procedures, the following diagrams illustrate the workflows for determining the boiling point and density of **Hexamethyleneimine**.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.



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Caption: Workflow for Density Determination using the Pycnometer Method.

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